

2-Butylaniline CAS number and molecular structure

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Compound of Interest

Compound Name: 2-Butylaniline

Cat. No.: B1265583

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An In-depth Technical Guide to 2-Butylaniline

This technical guide provides a comprehensive overview of **2-butylaniline** (CAS Number: 2696-85-7), a significant chemical intermediate in various industrial and research applications. [1][2] Aimed at researchers, scientists, and professionals in drug development, this document details the compound's chemical identity, physicochemical properties, synthesis methodologies, and biological significance.

Chemical Identity and Molecular Structure

2-Butylaniline, also known as o-butylaniline or 2-butylbenzenamine, is an aromatic amine characterized by a butyl group substituted at the ortho position of an aniline ring.[1][2] This substitution pattern imparts specific steric and electronic properties that are pivotal to its reactivity and utility in chemical synthesis.[1]

Molecular Structure:

The molecular structure of **2-butylaniline** is depicted below.

Caption: Molecular structure of **2-butylaniline**.

Physicochemical and Safety Data

A summary of the key physicochemical and safety data for **2-butylaniline** is presented in the table below for easy reference and comparison.

Property	Value	Reference
CAS Number	2696-85-7	[2]
Molecular Formula	C ₁₀ H ₁₅ N	[2]
Molecular Weight	149.23 g/mol	
Appearance	Colorless to red to green clear liquid	
Boiling Point	126 °C at 15 mmHg	[3]
Density	0.95 g/cm ³	[3]
Flash Point	108 °C (226.4 °F) - closed cup	
InChI	1S/C10H15N/c1-2-3-6-9-7-4-5-8-10(9)11/h4-5,7-8H,2-3,6,11H2,1H3	[2]
SMILES	CCCCC1=CC=CC=C1N	
Signal Word	Warning	
Hazard Classifications	Eye Irrit. 2 - Skin Irrit. 2 - STOT SE 3	
Hazard Statements	H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)	

Synthesis of 2-Butylaniline: An Experimental Protocol

2-Butylaniline can be synthesized through the alkylation of aniline. The following is a representative protocol for the synthesis of n-butylaniline, which can be adapted for the specific synthesis of the ortho-isomer through the use of appropriate catalysts and conditions promoting regioselectivity. A general method involves the condensation reaction of aniline and n-butanol.

[4]

Materials:

- Aniline
- n-Butanol
- Catalyst (e.g., a solid acid catalyst)
- Reactor capable of high pressure and temperature
- Distillation apparatus

Procedure:

- **Reaction Setup:** The reactor is charged with aniline, n-butanol, and the catalyst. A typical weight ratio of aniline:n-butanol:catalyst is 1:(0.8-1.1):(0.4-0.85).^[4]
- **Condensation Reaction:** The mixture is heated to a temperature of 220-240°C under a pressure of 2-5.0 MPa for a duration of 6-24 hours.^[4] During the reaction, water is generated and should be removed from the system to drive the equilibrium towards the product.^[4]
- **Work-up:** After the reaction is complete, the product mixture is cooled and then hydrolyzed. The organic and aqueous layers are separated to yield the crude product.^[4]
- **Purification:** The crude product is subjected to reduced pressure rectification to isolate the p-n-butylaniline.^[4] To obtain **2-butylaniline** specifically, ortho-directing catalysts would be employed during the alkylation step.

Applications in Research and Industry

2-Butylaniline serves as a crucial intermediate in several industrial applications:

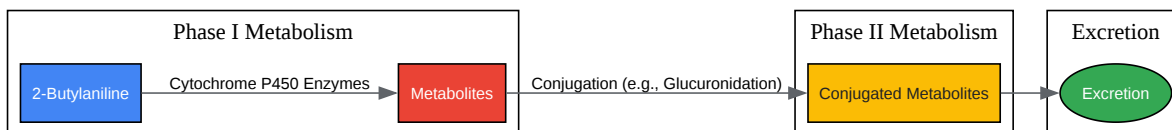
- **Pharmaceutical Synthesis:** As an aromatic amine, it is a building block for more complex molecules, including heterocyclic compounds that are scaffolds for various drug candidates.^[1] The butyl group can influence the pharmacological properties of the final active pharmaceutical ingredient (API).

- **Dye Manufacturing:** It is used in the synthesis of azo dyes, which have widespread applications in the textile industry.[1]
- **Specialty Chemicals:** It is a precursor for the production of various specialty chemicals.[1]

Biological Activity and Metabolic Pathway

2-Butylaniline, like other aromatic amines, can undergo metabolic activation, which is of significant interest in toxicology and drug development.[1] The primary route of metabolism involves cytochrome P450 enzymes.[1]

The metabolic activation can lead to the formation of reactive intermediates that can bind to cellular macromolecules, potentially causing toxicity.[1] The general metabolic pathway for aniline involves N-acetylation and hydroxylation, followed by conjugation for excretion.[5] For **2-butylaniline**, a similar pathway is expected, with the butyl group potentially influencing the rate and site of metabolism.



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